

Personal protective equipment for handling T-1101 tosylate

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Compound of Interest

Compound Name: *T-1101 tosylate*

Cat. No.: *B2736426*

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Essential Safety and Handling Guide for T-1101 Tosylate

This guide provides crucial safety and logistical information for the handling and disposal of **T-1101 tosylate**, a potent Hec1/Nek2 inhibitor used in cancer research.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) Adherence to these procedures is vital to ensure the safety of laboratory personnel and the integrity of experimental outcomes.

Hazard Identification and Classification

T-1101 tosylate is classified with the following hazards according to the Globally Harmonized System (GHS):

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[\[6\]](#)
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[\[6\]](#)
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[\[6\]](#)
- Specific Target Organ Toxicity, Single Exposure (Category 3): May cause respiratory irritation.[\[6\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **T-1101 tosylate** to minimize exposure.[\[7\]](#)[\[8\]](#) The following table summarizes the required personal protective equipment.

PPE Category	Item	Specifications and Remarks
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate material. Double gloving is recommended. Dispose of gloves immediately if contaminated. [9]
Body Protection	Protective clothing	A lab coat is mandatory. For larger quantities or when there is a risk of splashing, chemical-resistant coveralls or an apron should be used. [9] [10]
Eye/Face Protection	Safety glasses with side shields or goggles	Must be worn to protect against splashes. A face shield is recommended when handling larger quantities or if there is a significant splash risk. [6] [9]
Respiratory Protection	NIOSH-approved respirator	Required if working outside of a certified chemical fume hood or if aerosolization is possible. A surgical N-95 respirator can provide both respiratory and splash protection. [8]

Operational Handling and Storage Plan

Engineering Controls:

- Always handle **T-1101 tosylate** in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of dust or fumes.[\[6\]](#)

Standard Operating Procedures:

- Preparation: Before handling, ensure all necessary PPE is correctly donned and that an emergency eyewash station and safety shower are accessible.[6]
- Handling: Avoid direct contact with the skin and eyes.[6] Do not eat, drink, or smoke in the handling area.[6] Avoid breathing in any dust, fumes, or vapors.[6]
- Weighing: If weighing the solid compound, do so in a fume hood or a ventilated balance enclosure to prevent the dispersion of dust.
- Solution Preparation: When preparing solutions, add the solvent to the compound slowly to avoid splashing. **T-1101 tosylate** is soluble in DMSO.[2][4]
- Post-Handling: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[6]

Storage:

- Powder: Store at -20°C for long-term storage (up to 3 years) or at 0-4°C for short-term storage (days to weeks).[3]
- In Solvent: Store solutions at -80°C for up to 1 year.[2]
- Keep the container tightly closed and store in a dry, dark, and well-ventilated place.[3][6]

Emergency Procedures

Exposure Route	First Aid Measures
If Inhaled	Move the individual to fresh air. If breathing is difficult, provide respiratory support. Seek immediate medical attention.[6]
If on Skin	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. Seek medical attention if irritation persists.[6]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.[6]
If Swallowed	Rinse the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[6]
Spillage	Evacuate the area. Wear full PPE, including respiratory protection. Absorb the spill with an inert material (e.g., diatomite) and collect it in a suitable container for disposal. Decontaminate the spill area with alcohol.[6]

Disposal Plan

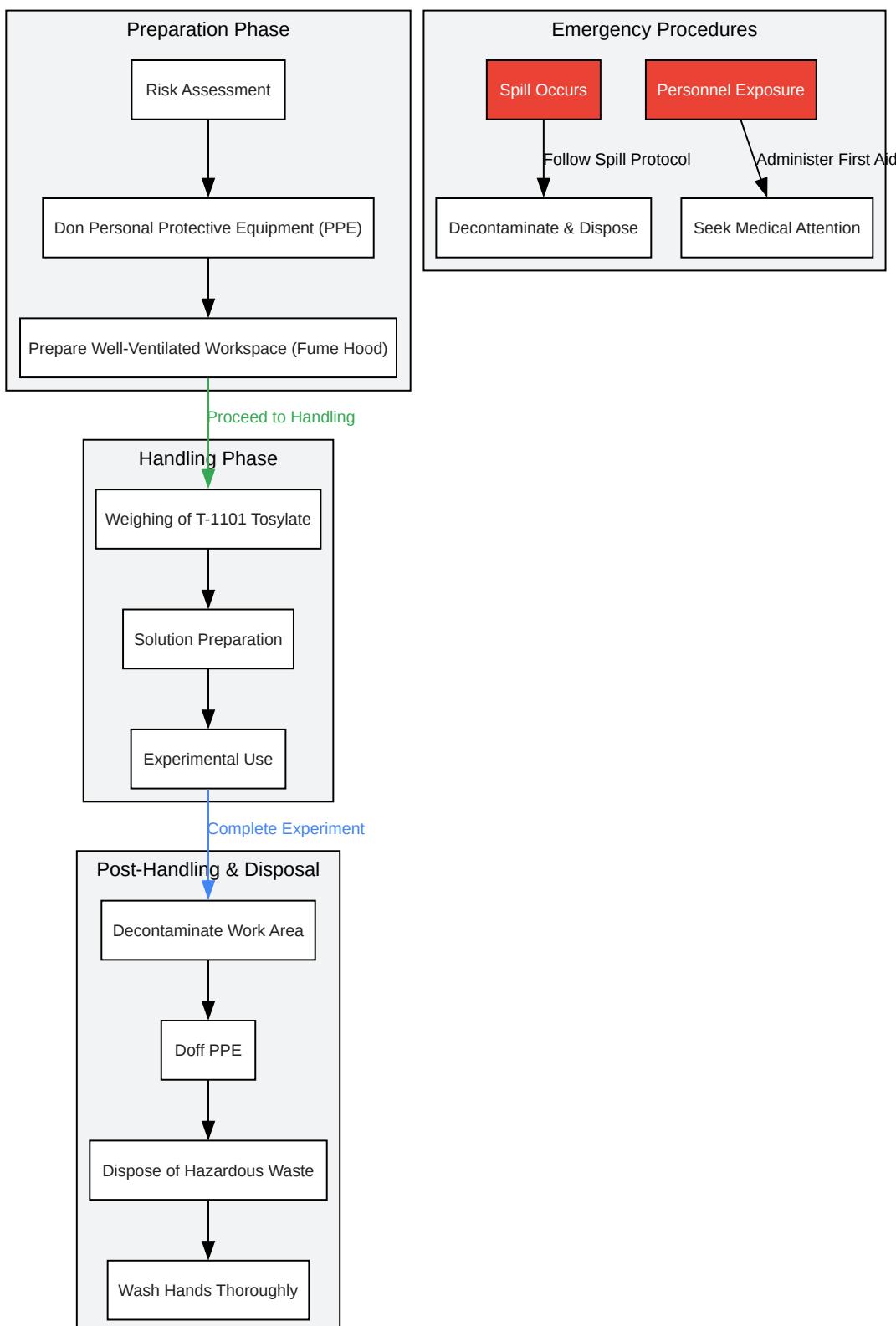
All waste materials contaminated with **T-1101 tosylate**, including empty containers, used PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal.[6] Do not allow the product to enter drains or water courses.[6]

Quantitative Data Summary

Data Point	Value
In Vitro Antiproliferative Activity (IC50)	14.8 - 21.5 nM[2][5]
Solubility in DMSO	≥ 11 mg/mL (16.52 mM)[2]
CAS Number	2250404-95-4[6]

Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **T-1101 tosylate** in a laboratory setting.

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Caption: Workflow for Safe Handling of **T-1101 Tosylate**.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. T-1101 tosylate | Apoptosis | Microtubule Associated | TargetMol [targetmol.com]
- 3. medkoo.com [medkoo.com]
- 4. selleckchem.com [selleckchem.com]
- 5. Discovery of T-1101 tosylate as a first-in-class clinical candidate for Hec1/Nek2 inhibition in cancer therapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. pogo.ca [pogo.ca]
- 8. gerpac.eu [gerpac.eu]
- 9. osha.oregon.gov [osha.oregon.gov]
- 10. apps.worcsacute.nhs.uk [apps.worcsacute.nhs.uk]
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